

# An In-depth Technical Guide to Lactose Octaacetate: Synonyms, Properties, and Synthesis

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## Compound of Interest

Compound Name: *Lactose octaacetate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It serves as a valuable resource for researchers and professionals in drug development and chemical synthesis, offering detailed information on its nomenclature, physicochemical properties, and synthetic methodologies.

## Nomenclature: Synonyms and Alternative Names

**Lactose octaacetate** is known by a variety of names in scientific literature and commercial catalogs. A thorough understanding of these synonyms is crucial for effective literature searches and material sourcing.

- Systematic IUPAC Name: [(2R,3R,4S,5R,6S)-4,5,6-triacetyloxy-3-[(2S,3R,4S,5S,6R)-3,4,5-triacetyloxy-6-(acetyloxymethyl)oxan-2-yl]oxyoxan-2-yl]methyl acetate[1]
- Common Chemical Names:

- 4-O-(2,3,4,6-Tetra-O-acetyl- $\beta$ -D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose[2]
- 1,2,3,6-Tetra-O-acetyl-4-O-(2,3,4,6-tetra-O-acetyl- $\beta$ -D-galactopyranosyl)- $\beta$ -D-glucopyranose[3]
- Common Synonyms:
  - $\beta$ -Lactose octaacetate[1][4]
  - Octa-O-acetyl-D-lactose[1][5]
  - Peracetylated lactose[1][5]
  - Lactose peracetate[5]
  - Acetylated lactose[6]
  - $\beta$ -Octaacetyllactose[1][7]
- Registry Numbers and Codes:
  - NSC 1690[4]

## Physicochemical Properties

The acetylation of all eight hydroxyl groups of lactose significantly alters its physical and chemical properties, making it more hydrophobic and soluble in organic solvents.[3] These properties are critical for its application in various synthetic and formulation processes.

Property	Value	Reference(s)
CAS Number	6291-42-5 (β-anomer); 23973-20-8 (anomeric mixture)	[1][3][4][5][6][7][8]
Molecular Formula	C <sub>28</sub> H <sub>38</sub> O <sub>19</sub>	[4][7][8]
Molecular Weight	678.59 g/mol	[5][7]
Appearance	White to off-white crystalline solid or powder	[3][4]
Melting Point	75 - 144 °C (Varies with purity and anomeric form)	[4][5][9]
Solubility	Soluble in chloroform, acetone, dichloromethane (DCM), dimethylformamide (DMF), dimethyl sulfoxide (DMSO), ethyl acetate (EtOAc), and methanol. Sparingly soluble in water.	[3][4]

## Experimental Protocols

The synthesis of **lactose octaacetate** is a standard procedure in carbohydrate chemistry. Modern methods often employ microwave assistance to reduce reaction times and improve yields.

### 3.1. Microwave-Assisted Synthesis of **Lactose Octaacetate**[2][10]

This protocol describes a rapid and efficient "green" synthesis of **lactose octaacetate**.

- Materials:
  - D-(+)-lactose monohydrate
  - Acetic anhydride
  - Anhydrous sodium acetate (catalyst)

- Distilled water
- 95% Ethanol
- Procedure:
  - In a round-bottom flask, combine D-(+)-lactose monohydrate, acetic anhydride, and anhydrous sodium acetate.
  - Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
  - Pour the reaction mixture into a beaker containing ice-cold distilled water.
  - Stir the mixture to precipitate the **lactose octaacetate** as a white solid.
  - Collect the solid by vacuum filtration and wash thoroughly with distilled water.
  - Purify the crude product by recrystallization from 95% ethanol and then water.
  - Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.

### 3.2. Determination of the Degree of Substitution (DS)[\[10\]](#)

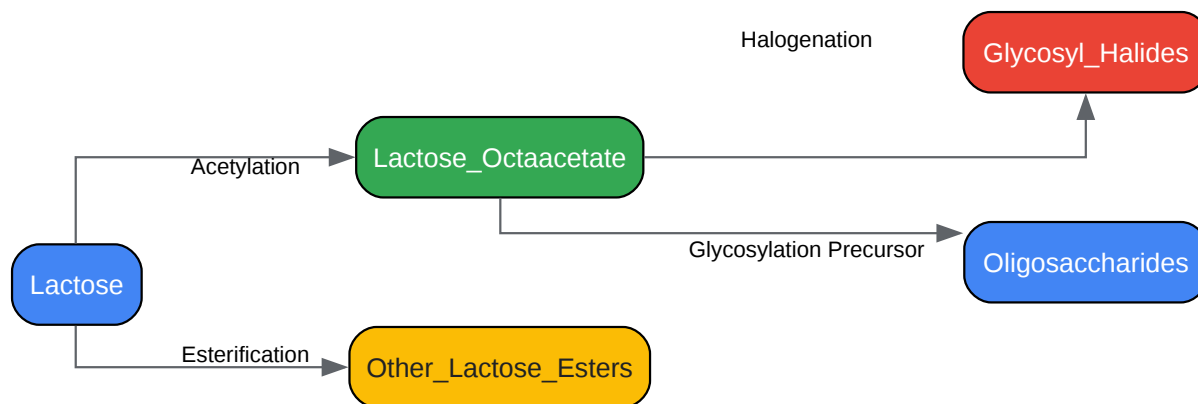
This titrimetric method quantifies the extent of acetylation.

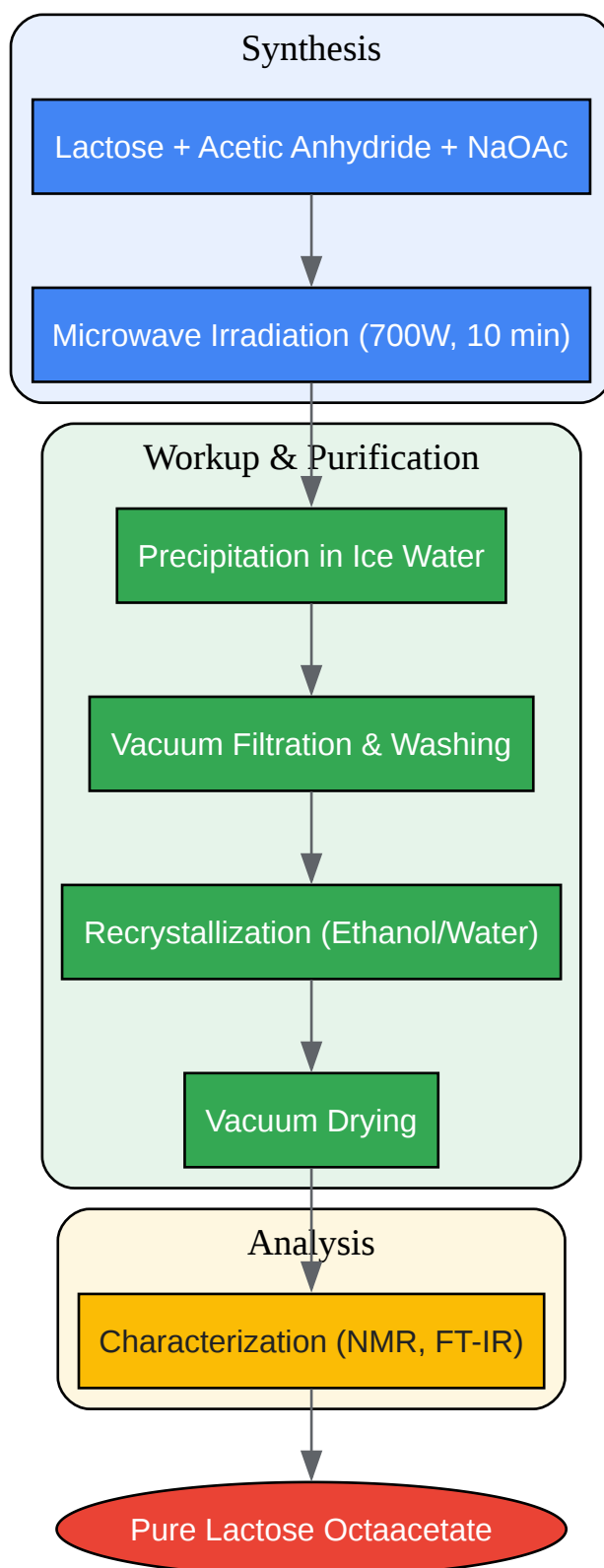
- Procedure:
  - Accurately weigh the **lactose octaacetate** sample and dissolve it in 75% ethanol.
  - Add a known excess of standardized potassium hydroxide (KOH) solution to saponify the acetyl groups.
  - Stir the mixture for a set period (e.g., 2 hours).
  - Back-titrate the excess KOH with a standardized hydrochloric acid (HCl) solution using phenolphthalein as an indicator.
  - Calculate the percentage of acetylation and the degree of substitution based on the amount of KOH consumed.

## Visualizations

### 4.1. Logical Relationship of Lactose Derivatives

The following diagram illustrates the position of **lactose octaacetate** within the broader family of lactose derivatives.





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## References

- [1. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. CAS 6291-42-5: B-lactose octaacetate | CymitQuimica \[cymitquimica.com\]](#)
- [4. synthose.com \[synthose.com\]](https://www.synthose.com)
- [5. Lactose octaacetate | 23973-20-8 | OL02883 | Biosynth \[biosynth.com\]](#)
- [6. LACTOSE OCTAACETATE | 6291-42-5 \[amp.chemicalbook.com\]](https://www.amp.chemicalbook.com)
- [7. scbt.com \[scbt.com\]](https://www.scbt.com)
- [8. usbio.net \[usbio.net\]](https://www.usbio.net)
- [9. 6291-42-5 CAS MSDS \(LACTOSE OCTAACETATE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [10. biointerfaceresearch.com \[biointerfaceresearch.com\]](https://www.biointerfaceresearch.com)
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